

# Chemical structure and IUPAC name of (4-(Aminomethyl)phenyl)methanol

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## Compound of Interest

Compound Name: (4-(Aminomethyl)phenyl)methanol

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## An In-depth Technical Guide to (4-(Aminomethyl)phenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of (4-(Aminomethyl)phenyl)methanol, a versatile chemical intermediate with significant applications in pharmaceutical development and chemical research. It covers the compound's chemical structure, IUPAC nomenclature, physicochemical properties, synthesis protocols, and key applications.

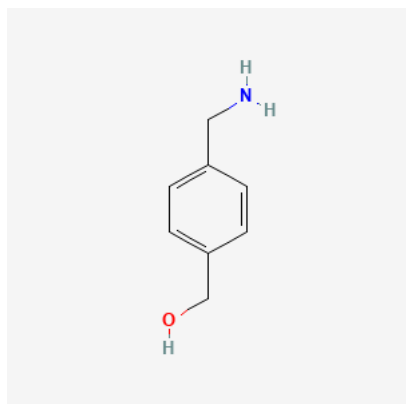
## Chemical Structure and Identification

(4-(Aminomethyl)phenyl)methanol is a substituted aromatic compound featuring a benzene ring with an aminomethyl ( $-\text{CH}_2\text{NH}_2$ ) group and a hydroxymethyl ( $-\text{CH}_2\text{OH}$ ) group at the para (1,4) positions. Its unique structure makes it a valuable building block in organic synthesis.

IUPAC Name: [4-(aminomethyl)phenyl]methanol[1]

Chemical Structure:

A visual representation of the 2D chemical structure is as follows:



## Chemical Identifiers

The following table summarizes the key identifiers for this compound.

Identifier	Value	Reference
CAS Number	39895-56-2	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	[1][2][3]
Molecular Weight	137.18 g/mol	[1][3][4]
InChI Key	WMOUKOAUAFESMR-UHFFFAOYSA-N	[1][3]
SMILES	<chem>C1=CC(=CC=C1CN)CO</chem>	[1]
Synonyms	4-(Aminomethyl)benzyl alcohol, 4- Hydroxymethylbenzylamine, p- (Hydroxymethyl)benzylamine	[1][4][5]

## Physicochemical Properties

Key physical and chemical properties are outlined below, providing essential data for experimental design and handling.

Property	Value	Reference
Appearance	Off-white to grayish-white solid	[2][5]
Melting Point	80-82 °C	[5]
Boiling Point	280.0 ± 20.0 °C (Predicted)	[2][5]
Density	1.113 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2][5]
Storage	2-8°C, Inert atmosphere, Keep in dark place	[5]

## Synthesis and Experimental Protocols

**(4-(Aminomethyl)phenyl)methanol** can be synthesized through various routes. A common and efficient method involves the catalytic reduction of 4-(hydroxymethyl)benzonitrile.

### Synthesis via Reduction of 4-(Hydroxymethyl)benzonitrile

This protocol details the reduction of the nitrile group to a primary amine using a nickel catalyst under a hydrogen atmosphere.

Experimental Protocol:

- **Reaction Setup:** Dissolve 4-hydroxymethylbenzonitrile (2.0 g, 15 mmol) as the raw material in a methanol:ammonia (100 ml) solution in a suitable reaction vessel.[5]
- **Catalyst Addition:** Add nickel Raney (0.5 g) to the solution to act as the catalyst.[5]
- **Hydrogenation:** Carry out the reduction reaction under a hydrogen atmosphere (50 psi) for 20 hours.[5]
- **Work-up:** Upon completion, filter the reaction mixture through a diatomaceous earth pad to remove the catalyst.[5]
- **Isolation:** Concentrate the filtrate under reduced pressure to yield the final product, (4-aminomethylphenyl)methanol, as a white solid (yield: 2.01 g, 98%). The resulting product is

typically pure enough for subsequent reactions without further purification.[5]

## Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the synthesis protocol described above.

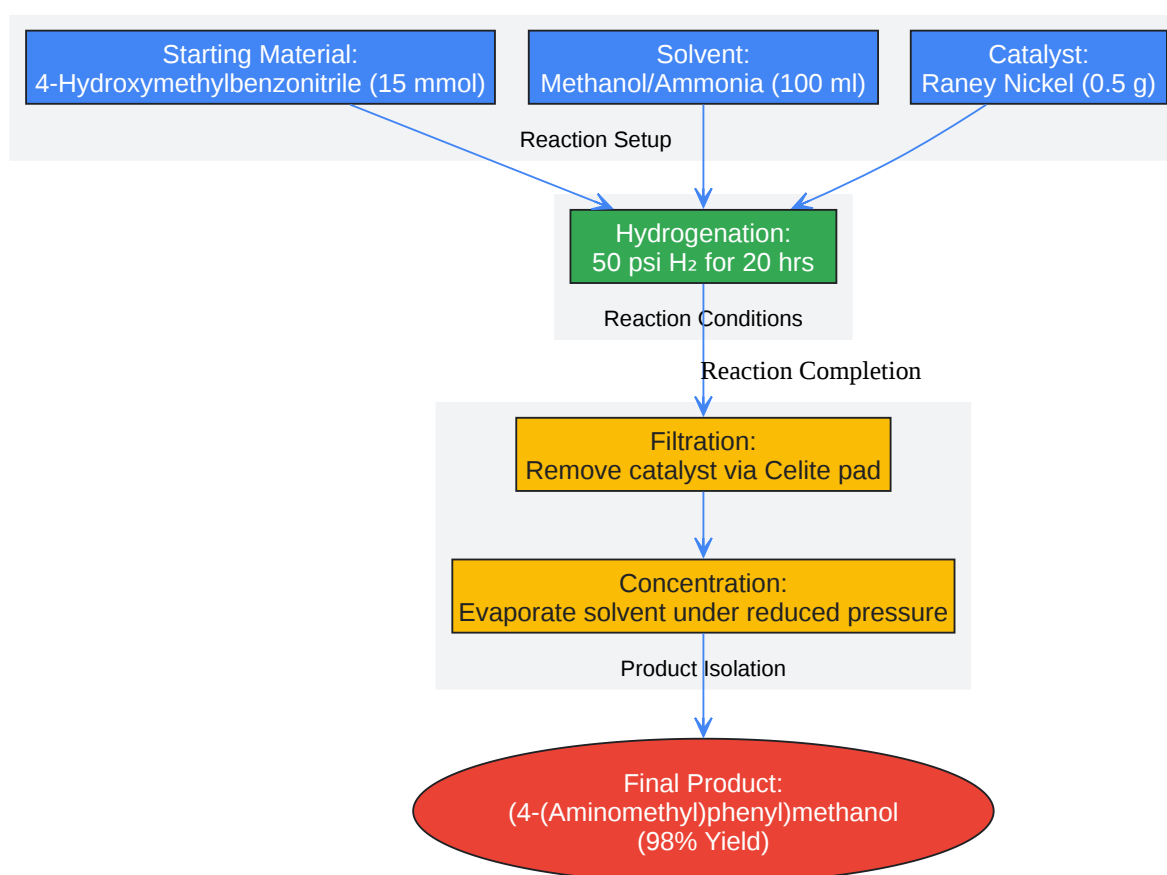


Figure 1: Synthesis of (4-(Aminomethyl)phenyl)methanol

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Caption: Workflow for the catalytic reduction of 4-(hydroxymethyl)benzonitrile.

## Applications in Research and Drug Development

**(4-(Aminomethyl)phenyl)methanol** is a key intermediate in the synthesis of a wide range of biologically active molecules and specialty chemicals.[2][6]

- **Pharmaceutical Development:** The compound serves as a crucial building block for synthesizing pharmaceutical agents. Its structure is particularly useful in developing drugs targeting neurological disorders, as well as for creating novel analgesics and anti-inflammatory agents.[6]
- **Biochemical Research:** It is employed as a reagent in various biochemical assays, aiding researchers in the study of enzyme activities and molecular interactions, which is a fundamental aspect of the drug discovery process.[6]
- **Agrochemicals and Specialty Chemicals:** Beyond pharmaceuticals, it is also utilized in the production of advanced agrochemicals and other specialty chemicals.[6]

The versatility and reactivity of **(4-(Aminomethyl)phenyl)methanol** make it an indispensable component for innovation in multiple scientific and industrial fields.[6]

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